

chemical and physical properties of 3,5-dimethylisoxazol-4-amine

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Compound of Interest

Compound Name: 3,5-Dimethylisoxazol-4-amine

Cat. No.: B1295807

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An In-depth Technical Guide to 3,5-Dimethylisoxazol-4-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,5-dimethylisoxazol-4-amine**, a heterocyclic amine of interest in medicinal chemistry and drug discovery. The information is compiled from various sources to support research and development activities.

Core Chemical and Physical Properties

3,5-Dimethylisoxazol-4-amine, with the CAS number 31329-64-3, is a solid compound at room temperature. Its fundamental properties are summarized in the tables below.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₅ H ₈ N ₂ O	[1]
Molecular Weight	112.13 g/mol	[1]
Appearance	Solid	[1]
Melting Point	41-46 °C	[1]
Boiling Point	78-80 °C at 0.4 mmHg	
Density (Predicted)	1.118 ± 0.06 g/cm ³	
pKa (Predicted)	1.59 ± 0.10	

Spectroscopic Data

While specific IR and mass spectra for **3,5-dimethylisoxazol-4-amine** are not readily available in the public domain, ¹H-NMR data has been reported.

Nucleus	Chemical Shift (δ) in CDCl ₃	Multiplicity	Integration	Assignment
¹ H	2.20	singlet	3H	-CH ₃
¹ H	2.28	singlet	3H	-CH ₃
¹ H	2.51	broad singlet	2H	-NH ₂

Synthesis Protocol

A common method for the synthesis of **3,5-dimethylisoxazol-4-amine** involves the reduction of 3,5-dimethyl-4-nitroisoxazole.

Materials:

- 3,5-dimethyl-4-nitroisoxazole
- Zinc powder

- Ammonium chloride (NH_4Cl)
- Water (H_2O)
- Ethyl acetate

Procedure:

- Dissolve 3,5-dimethyl-4-nitroisoxazole in water.
- Add ammonium chloride to the solution.
- Cool the mixture to 4°C in an ice bath.
- Slowly add zinc powder to the cooled mixture over a period of 2 hours, maintaining the temperature at 4°C .
- After the addition is complete, allow the reaction to proceed until completion.
- Extract the product with ethyl acetate.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield **3,5-dimethylisoxazol-4-amine**.

Experimental Protocols for Physicochemical Characterization

Detailed experimental protocols for the determination of the physicochemical properties of **3,5-dimethylisoxazol-4-amine** are not explicitly published. However, standard methodologies for amines can be applied.

Melting Point Determination (Capillary Method)

- A small, dry sample of **3,5-dimethylisoxazol-4-amine** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.

- The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.^[2]

Boiling Point Determination (Micro-reflux Method)

Due to the high boiling point, determination at reduced pressure is recommended to prevent decomposition.

- A small amount of the sample is placed in a micro test tube.
- A capillary tube, sealed at one end, is placed open-end down into the micro test tube.
- The apparatus is heated in a suitable heating block.
- A stream of bubbles will emerge from the capillary tube as the liquid is heated.
- The heating is discontinued, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point at that pressure.

Solubility Determination

- To a test tube containing a small, known amount of **3,5-dimethylisoxazol-4-amine**, add a measured volume of the solvent to be tested (e.g., water, ethanol, DMSO).
- The mixture is agitated vigorously.
- Visual inspection determines if the solid has dissolved. Solubility can be expressed qualitatively (e.g., soluble, slightly soluble, insoluble) or quantitatively if the amounts are precisely measured.^{[3][4]}

pKa Determination (Potentiometric Titration)

- A known concentration of **3,5-dimethylisoxazol-4-amine** is dissolved in a suitable solvent (e.g., water or a water-ethanol mixture).
- The solution is titrated with a standardized solution of a strong acid (e.g., HCl).

- The pH of the solution is monitored using a calibrated pH meter after each addition of the titrant.
- A titration curve (pH vs. volume of titrant) is plotted. The pH at the half-equivalence point corresponds to the pKa of the conjugate acid of the amine.^{[5][6]}

Biological Activity and Signaling Pathways

There is currently no direct evidence in the reviewed literature detailing the specific biological activity of **3,5-dimethylisoxazol-4-amine** itself or its involvement in any signaling pathways. However, this molecule serves as a crucial building block in the synthesis of various biologically active compounds.

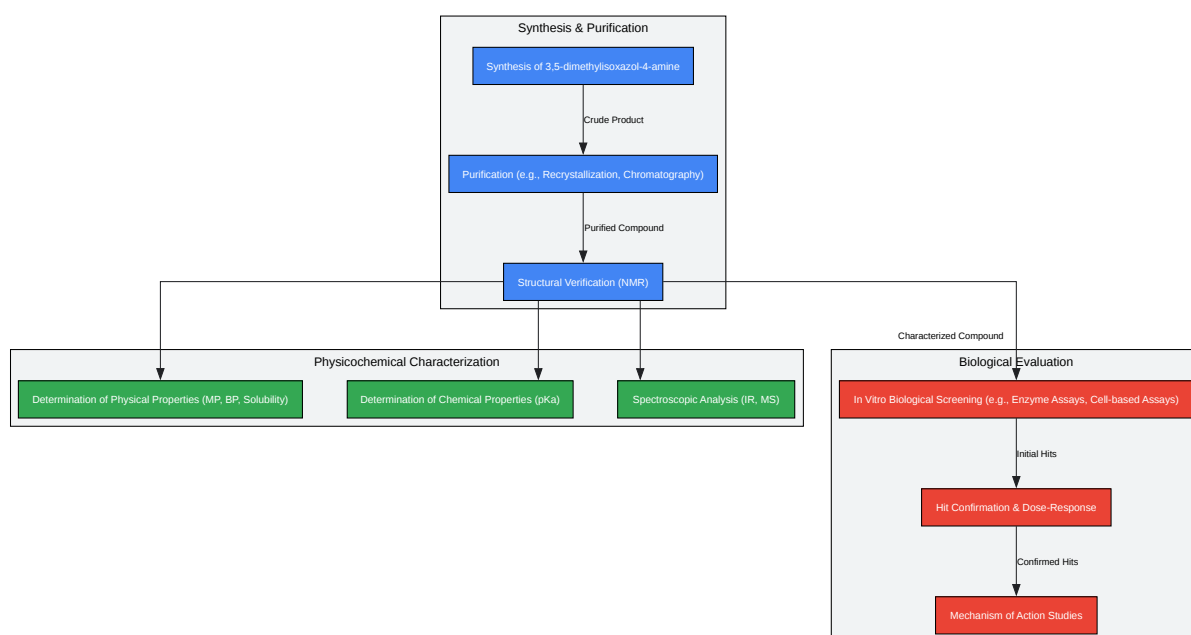
Notably, derivatives of 3,5-dimethylisoxazole have been identified as potent inhibitors of bromodomains, particularly the BET (Bromodomain and Extra-Terminal domain) family protein BRD4.^[7] These inhibitors have shown promise as anti-cancer agents by downregulating the expression of oncogenes like c-Myc.^[7] The 3,5-dimethylisoxazole moiety in these derivatives acts as a bioisostere for acetylated lysine, which is the natural ligand for bromodomains.^[8]

Further research is required to elucidate the intrinsic biological effects of **3,5-dimethylisoxazol-4-amine**.

Visualizations

Logical Workflow for Physicochemical and Biological Characterization

The following diagram outlines a logical workflow for the comprehensive characterization of a novel chemical entity like **3,5-dimethylisoxazol-4-amine**, from initial synthesis to biological evaluation.



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Caption: A logical workflow for the synthesis, purification, and characterization of **3,5-dimethylisoxazol-4-amine**.

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